

An In-depth Technical Guide to the Safety of Tetrabutylammonium Diphenylphosphinate

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Compound of Interest

Compound Name: *Tetrabutylammonium
diphenylphosphinate*

Cat. No.: *B056941*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **tetrabutylammonium diphenylphosphinate**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes information from the SDSs of its constituent ions—the tetrabutylammonium cation and the diphenylphosphinate anion—as well as data from chemical suppliers and public databases. This document is intended to provide a thorough understanding of the potential hazards, handling procedures, and safety precautions required when working with this substance in a research and development setting.

Chemical and Physical Properties

Tetrabutylammonium diphenylphosphinate is a quaternary ammonium salt. A summary of its key physical and chemical properties is presented below.

| Property | Value | Source |
|-------------------|---|---------------------------------------|
| Molecular Formula | C ₂₈ H ₄₆ NO ₂ P | --INVALID-LINK-- |
| Molecular Weight | 459.64 g/mol | --INVALID-LINK--[1], --INVALID-LINK-- |
| Appearance | White to off-white solid/powder | --INVALID-LINK--[1] |
| CAS Number | 208337-00-2 | --INVALID-LINK-- |
| Melting Point | 193 - 196 °C (for Diphenylphosphinic acid) | --INVALID-LINK--[2] |

Hazard Identification and Classification

A definitive GHS classification for **tetrabutylammonium diphenylphosphinate** is not readily available. However, by examining the hazards of its components, a presumptive hazard profile can be established.

Tetrabutylammonium Cation (from Tetrabutylammonium Hydroxide):

- Causes severe skin burns and eye damage.[3][4]
- May be toxic if swallowed, in contact with skin, or if inhaled.[5]
- May cause respiratory irritation.[3]

Diphenylphosphinate Anion (from Diphenylphosphinic Acid):

- Causes skin irritation.[6]
- Causes serious eye irritation.[6]
- May cause respiratory irritation.[6]

Based on this, **tetrabutylammonium diphenylphosphinate** should be handled as a substance that is likely to be corrosive to skin and eyes, and potentially toxic upon ingestion, inhalation, or skin contact.

Toxicological Information

Specific toxicological data, such as LD50 or LC50 values, for **tetrabutylammonium diphenylphosphinate** are not available. The toxicological properties have not been fully investigated.^[7]

| Exposure Route | Potential Effects (Inferred) |
|----------------|---|
| Inhalation | May cause respiratory tract irritation. |
| Skin Contact | May cause skin irritation or burns. |
| Eye Contact | May cause serious eye irritation or damage. |
| Ingestion | May be harmful if swallowed. |

Handling and Storage

Proper handling and storage procedures are critical to ensure safety.

| Aspect | Recommendation |
|----------|---|
| Handling | - Use in a well-ventilated area, preferably in a chemical fume hood. - Avoid breathing dust. - Avoid contact with skin, eyes, and clothing. - Wear appropriate personal protective equipment (see Section 5). - Wash hands thoroughly after handling. |
| Storage | - Keep container tightly closed in a dry and well-ventilated place. - Store in a cool place. |

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

| Control | Specification |
|------------------------|--|
| Engineering Controls | - Work in a well-ventilated area. - Use of a chemical fume hood is recommended. |
| Eye/Face Protection | - Wear chemical safety goggles or a face shield. |
| Skin Protection | - Wear chemical-resistant gloves (e.g., nitrile rubber). - Wear a lab coat or other protective clothing. |
| Respiratory Protection | - If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator. |

First-Aid Measures

In case of exposure, immediate action is necessary.

| Exposure | First-Aid Protocol |
|--------------|---|
| Inhalation | - Move the person to fresh air. - If breathing is difficult, give oxygen. - Seek medical attention. |
| Skin Contact | - Immediately flush skin with plenty of water for at least 15 minutes. - Remove contaminated clothing. - Seek medical attention. |
| Eye Contact | - Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. - Remove contact lenses, if present and easy to do. - Seek immediate medical attention. |
| Ingestion | - Do NOT induce vomiting. - Rinse mouth with water. - Seek immediate medical attention. |

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

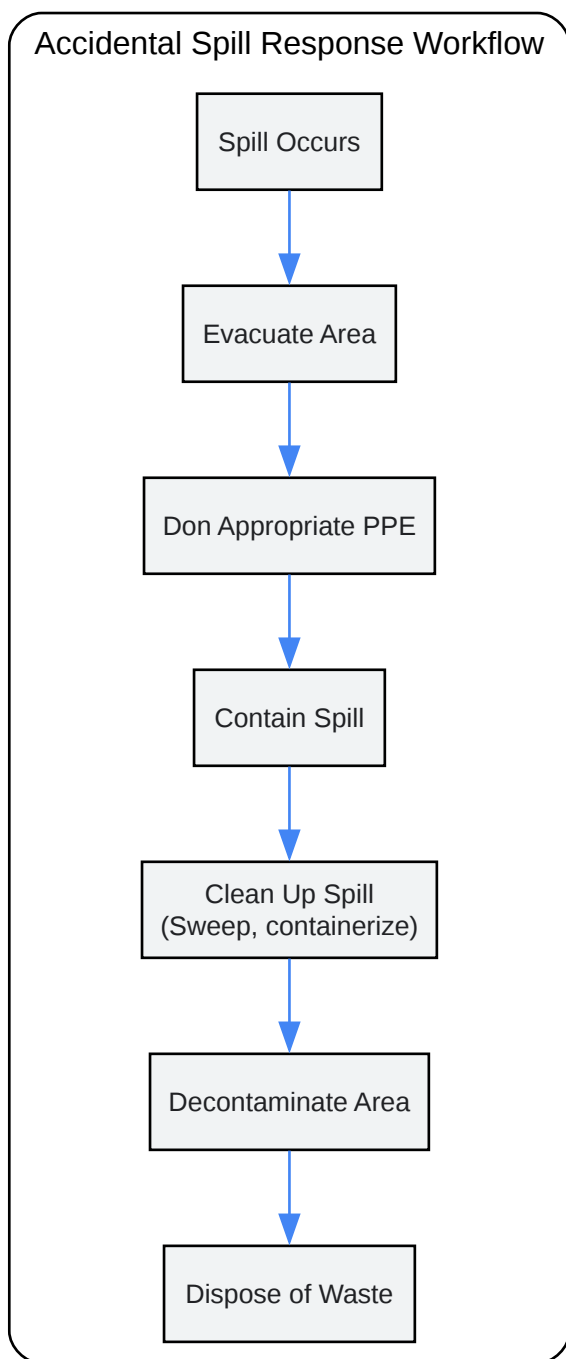
| Step | Action |
|---------------------------|---|
| Personal Precautions | - Evacuate the area. - Wear appropriate PPE. - Avoid breathing dust. |
| Environmental Precautions | - Prevent further leakage or spillage if safe to do so. - Do not let the product enter drains. |
| Methods for Cleaning Up | - Sweep up the spilled material. - Place in a suitable, closed container for disposal. - Avoid generating dust. - Clean the affected area thoroughly. |

Fire-Fighting Measures

| Aspect | Information |
|------------------------------|--|
| Suitable Extinguishing Media | - Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. |
| Specific Hazards | - May emit toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and phosphorus oxides. [7] |
| Fire-fighter Protection | - Wear a self-contained breathing apparatus (SCBA) and full protective gear. |

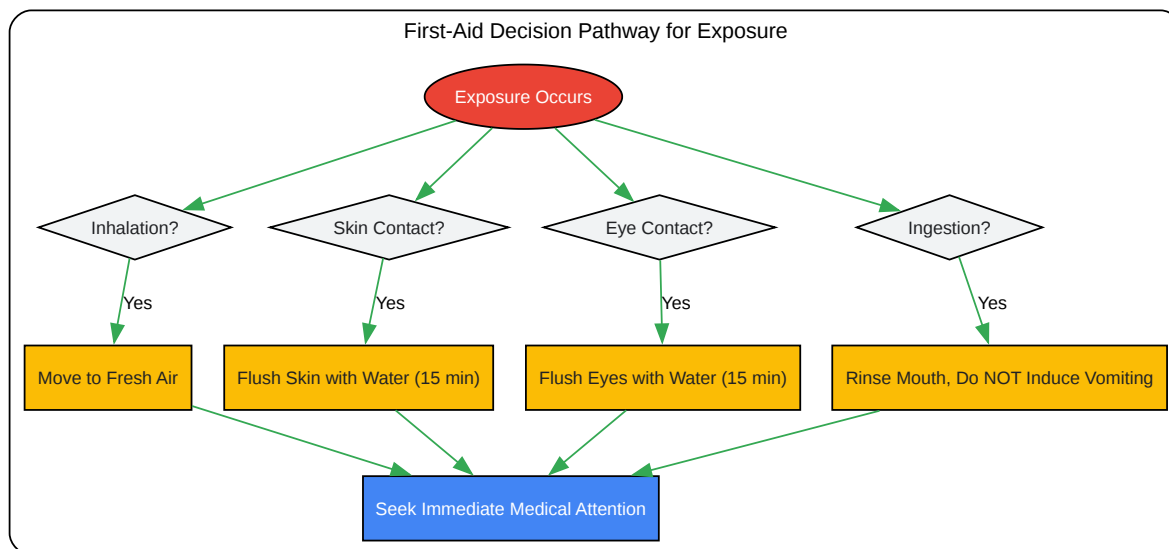
Visualizing Safety Protocols

To further clarify the safety procedures, the following diagrams illustrate key workflows.



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Accidental Spill Response Workflow



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First-Aid Decision Pathway for Exposure

Disclaimer: This document is intended for informational purposes only and is based on available data for the constituent components of **tetrabutylammonium diphenylphosphinate**. A specific Safety Data Sheet for the compound should be consulted if available. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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